Technical Monograph: Linifanib (ABT-869)

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Compound of Interest

Compound Name:	*4-(2-Azidoacetyl)benzonitrile*
CAS No.:	*622787-69-3*
Cat. No.:	*B1526018*

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Executive Summary & Chemical Identity

Linifanib (ABT-869) is a structurally novel, potent, ATP-competitive inhibitor of receptor tyrosine kinases (RTKs). Unlike earlier generations of kinase inhibitors that often suffered from poor selectivity or bioavailability, Linifanib was engineered to simultaneously target the Vascular Endothelial Growth Factor (VEGF) and Platelet-Derived Growth Factor (PDGF) families with single-digit nanomolar potency.

For the researcher, understanding the dual nature of this compound—potent biological activity coupled with significant hydrophobicity—is critical for experimental success. This guide moves beyond basic datasheets to provide a workflow-centric analysis of how to handle, formulate, and utilize CAS 622787-69-3 in preclinical settings.

Chemical Profile

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Property	Specification
Common Name	Linifanib; ABT-869
IUPAC Name	1-[4-(3-amino-1H-indazol-4-yl)phenyl]-3-(2-fluoro-5-methylphenyl)urea
Molecular Formula	$C_{21}H_{18}FN_5O$
Molecular Weight	375.40 g/mol
Appearance	Off-white to light yellow solid
Solubility (DMSO)	≥ 45 mg/mL (120 mM)
Solubility (Water)	Insoluble (< 0.1 mg/mL)
Storage	-20°C (Solid); -80°C (Solution, avoid freeze/thaw)

Pharmacodynamics & Mechanism of Action

Linifanib functions by occupying the ATP-binding pocket of the intracellular kinase domain. Its primary efficacy is derived from the simultaneous blockade of angiogenesis (via VEGFR) and pericyte coverage (via PDGFR), effectively starving the tumor microenvironment.

Target Selectivity Profile (Cell-Free Assays)

The following IC_{50} values represent the concentration required for 50% inhibition of kinase activity. Note the high potency against the VEGF/PDGF axis compared to EGFR.

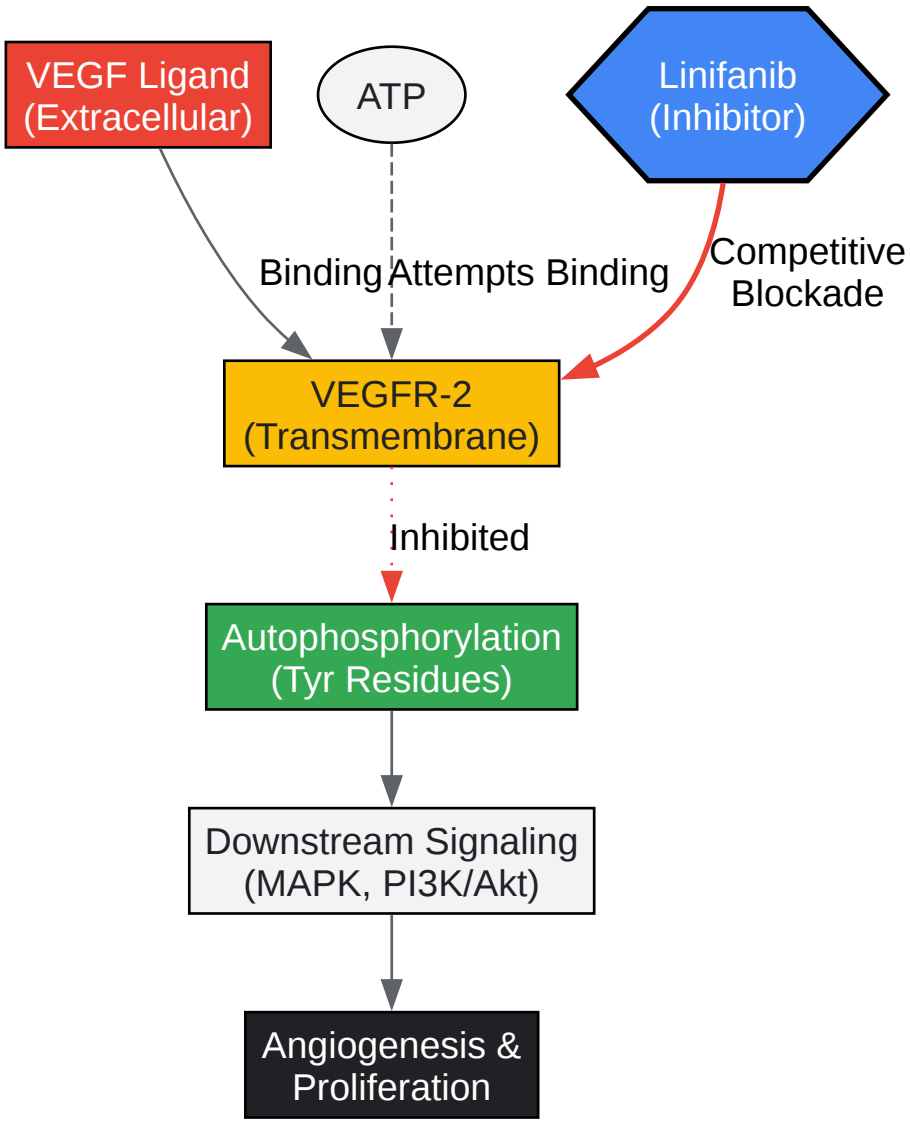
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Kinase Target	IC_{50} (nM)	Biological Consequence
VEGFR1 (FLT1)	3	Inhibition of endothelial cell migration
VEGFR2 (KDR)	4	Inhibition of endothelial cell proliferation
PDGFR-β	2	Disruption of pericyte support/vessel stability
FLT3	4	Apoptosis in FLT3-dependent leukemia cells
KIT	14	Mast cell/GIST inhibition
EGFR	>10,000	Minimal off-target toxicity regarding EGFR

Mechanistic Visualization

The following diagram illustrates the interruption of the VEGF signaling cascade by Linifanib.

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Figure 1: Mechanism of Action. Linifanib competitively binds to the ATP pocket of VEGFR, preventing autophosphorylation and halting the angiogenic signaling cascade.

Experimental Protocols & Methodologies

As a Senior Application Scientist, I have observed that inconsistency in Linifanib data often stems from improper stock handling or vehicle formulation. The compound is highly hydrophobic; failure to solubilize completely results in micro-precipitates that skew IC_{50} curves.

Protocol A: In Vitro Stock Preparation (Self-Validating)

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Objective: Create a stable 10 mM stock solution for cell-based assays.

- Calculation: For 5 mg of Linifanib (MW 375.40), add 1.332 mL of anhydrous DMSO.
- Solubilization: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
  - Validation Check: Visually inspect the solution against a dark background. It must be perfectly clear.
- Aliquot Strategy: Do not store the bulk bottle at 4°C. Aliquot into 50 µL volumes in light-protective tubes and store at -80°C.
  - Causality: Repeated freeze-thaw cycles cause moisture absorption from DMSO, leading to compound precipitation and hydrolysis risks.
- Assay Dilution: When dosing cells, ensure the final DMSO concentration is < 0.1% to prevent solvent toxicity from masking the drug effect.

Protocol B: In Vivo Vehicle Formulation (Oral Gavage)

Context: Linifanib is orally bioavailable but requires specific excipients to ensure absorption. Simple saline or PBS suspensions will result in poor bioavailability (low AUC).

Recommended Vehicle: 0.2% Hydroxypropyl methylcellulose (HPMC) + 0.1% Tween 80 in water.

Step-by-Step Formulation:

- Heat Water: Heat deionized water to ~70°C.
- Disperse HPMC: Slowly add HPMC powder (0.2% w/v) while stirring magnetically to prevent clumping.
- Cool & Clarify: Allow the mixture to cool to room temperature with continuous stirring. The solution should become clear/translucent.
- Add Surfactant: Add Tween 80 (0.1% v/v) and mix gently.

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- Compound Addition:
  - Weigh the required amount of Linifanib.
  - Add the vehicle slowly in small increments.
  - Critical Step: Homogenize or sonicate to create a uniform suspension. Linifanib will not dissolve; it will form a suspension.
  - Validation Check: Ensure the suspension is uniform and re-suspend immediately prior to gavage.

Experimental Workflow Diagram

- To cite this document: BenchChem. [Technical Monograph: Linifanib (ABT-869)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1526018/docs#technical-monograph-linifanib-abt-869]

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